

Application Notes and Protocols for HSYA Quantification in Rat Plasma

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Compound of Interest

Compound Name: *Safflower Yellow*

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This document provides detailed protocols for the quantification of Hydroxysafflor Yellow A (HSYA) in rat plasma using High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS). These methods are crucial for pharmacokinetic and toxicokinetic studies in drug development.

Introduction

Hydroxysafflor yellow A (HSYA) is the primary active component isolated from the flowers of *Carthamus tinctorius* L. It is widely used in the treatment of cardiovascular and cerebrovascular diseases. Accurate quantification of HSYA in biological matrices like plasma is essential for evaluating its absorption, distribution, metabolism, and excretion (ADME) properties. This document outlines two validated analytical methods for this purpose.

Analytical Methods Overview

Two common and reliable methods for the quantification of HSYA in rat plasma are HPLC-UV and UPLC-MS/MS. The choice of method often depends on the required sensitivity and selectivity. UPLC-MS/MS offers higher sensitivity and is suitable for detecting lower concentrations of HSYA.[1]

Data Presentation: Comparison of Quantitative Methods

The following tables summarize the key quantitative parameters for both HPLC-UV and UPLC-MS/MS methods for HSYA quantification in rat plasma.

Table 1: HPLC-UV Method Parameters

Parameter	Reported Values	References
Linearity Range	0.046 - 4.6 µg/mL	[2]
0.51 - 101.36 µg/mL	[3]	
0.03 - 2.56 mg/L	[4]	
Correlation Coefficient (r ²)	> 0.999	[2][3]
Lower Limit of Quantification (LLOQ)	0.046 µg/mL	[2]
30 µg/L	[4]	
Intra-day Precision (RSD%)	< 12.5%	
≤ 8.1%	[2]	
Inter-day Precision (RSD%)	< 12.5%	[3]
≤ 8.1%	[2]	
Recovery	64.1 - 103.7%	
97.5%	[2]	
92.8 - 99.3%	[4]	

Table 2: UPLC-MS/MS Method Parameters

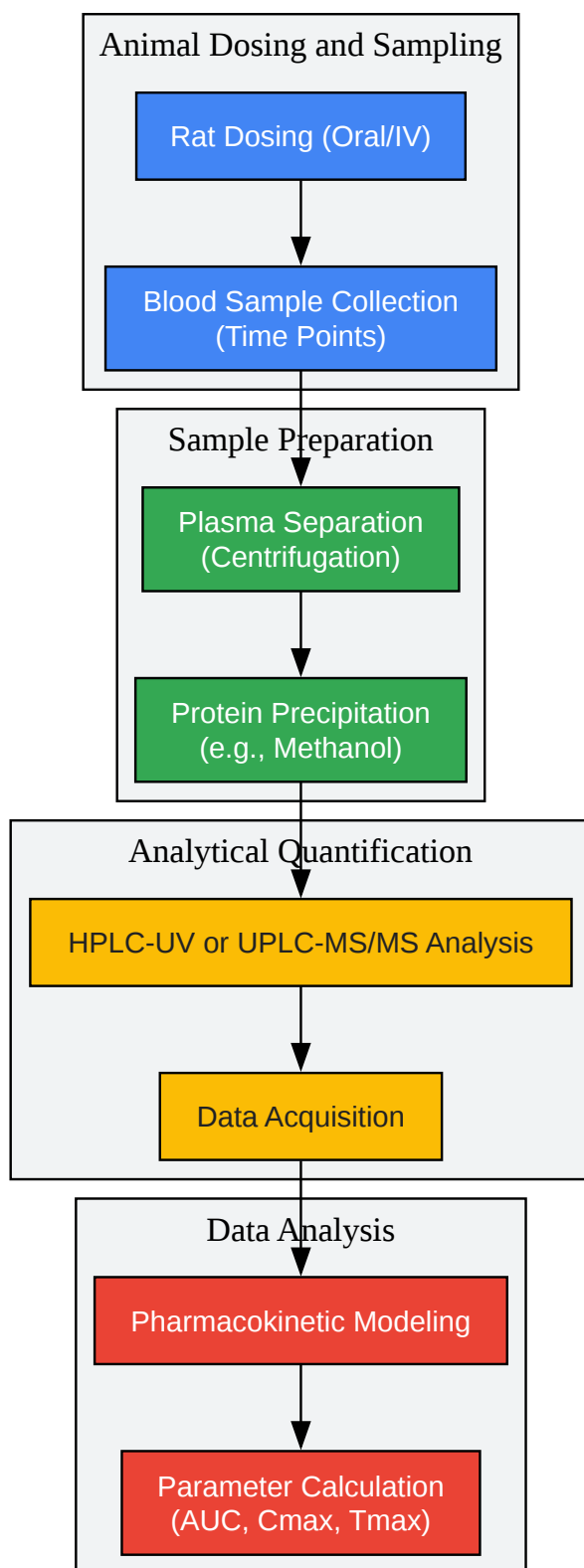
Parameter	Reported Values	References
Linearity Range	1 - 1,000 ng/mL	[1]
Correlation Coefficient (r^2)	≥ 0.999	[1]
0.9992	[5]	
Lower Limit of Quantification (LLOQ)	12.5 ng/mL	[5]
Intra-day Precision (RSD%)	1.7 - 6.4%	[5]
Inter-day Precision (RSD%)	1.7 - 6.4%	[5]
Accuracy (RE%)	$\pm 5.7\%$	[5]
Stability (RSD%)	$< 14.3\%$	[5]

Experimental Protocols

The following are detailed protocols for sample preparation and analysis.

General Workflow for Pharmacokinetic Study

The overall process from animal dosing to data analysis follows a standardized workflow.



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Pharmacokinetic study workflow.

Protocol 1: HSYA Quantification by HPLC-UV

This protocol is adapted from established methods for the determination of HSYA in rat plasma. [\[2\]](#)[\[3\]](#)[\[4\]](#)

3.2.1. Materials and Reagents

- HSYA reference standard
- Internal Standard (IS), e.g., p-Hydroxybenzaldehyde[\[3\]](#) or Riboflavin[\[2\]](#)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Perchloric acid (6%)[\[2\]](#)
- Potassium dihydrogen phosphate
- Phosphoric acid
- Water (ultrapure)
- Rat plasma (blank)

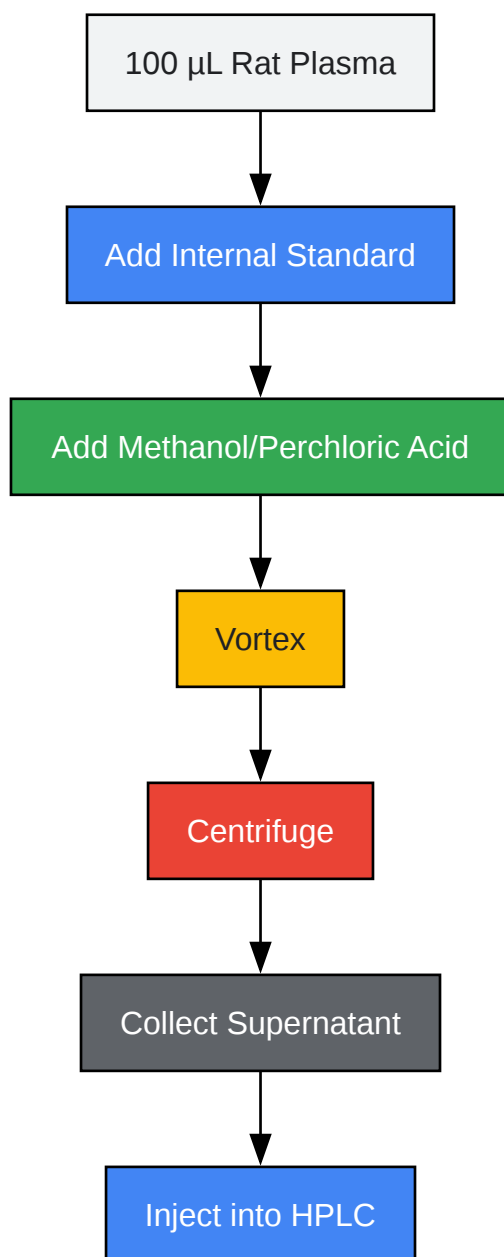
3.2.2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- C18 analytical column (e.g., Hypersil BDS-C18[\[3\]](#) or Shimadzu C18[\[2\]](#))
- Centrifuge
- Vortex mixer

3.2.3. Sample Preparation: Protein Precipitation

- To 100 μ L of rat plasma in a microcentrifuge tube, add 20 μ L of IS solution.

- Add 300 μ L of methanol[3] or 200 μ L of 6% perchloric acid[2] to precipitate proteins.
- Vortex the mixture for 1-2 minutes.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube for analysis.



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Sample preparation workflow.

3.2.4. Chromatographic Conditions

- Column: C18 column (e.g., 150 x 4.6 mm, 5 µm)
- Mobile Phase (Gradient):
 - A: Acetonitrile
 - B: Aqueous acetic acid[3] or 0.022 mol/L potassium dihydrogen phosphate (pH 3.0)[2]
- Flow Rate: 1.0 mL/min
- Injection Volume: 20 µL
- Detection Wavelength: 320 nm[3] or 403 nm[4]
- Column Temperature: Ambient

3.2.5. Method Validation

The method should be validated for linearity, precision, accuracy, recovery, and stability according to regulatory guidelines.

Protocol 2: HSYA Quantification by UPLC-MS/MS

This protocol provides a highly sensitive method for HSYA quantification.[1][5]

3.3.1. Materials and Reagents

- HSYA reference standard
- Internal Standard (IS)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)

- Formic acid
- Ammonium acetate
- Water (ultrapure)
- Rat plasma (blank)

3.3.2. Instrumentation

- Ultra-Performance Liquid Chromatography (UPLC) system
- Tandem mass spectrometer with an electrospray ionization (ESI) source
- C18 analytical column (e.g., Hypesil Gold C18, 100 × 2.1 mm, 1.9 μm)[5]
- Centrifuge
- Vortex mixer

3.3.3. Sample Preparation: Protein Precipitation

- To a 100 μL plasma sample, add 20 μL of IS solution.
- Add 600 μL of acetonitrile and vortex for 3 minutes.[6]
- Centrifuge at 14,000 rpm for 10 minutes.
- Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 μL of the initial mobile phase.
- Centrifuge again and inject the supernatant into the UPLC-MS/MS system.

3.3.4. Chromatographic and Mass Spectrometric Conditions

- Column: C18 column (e.g., 100 × 2.1 mm, 1.9 μm)
- Mobile Phase (Positive Mode):

- A: Methanol
- B: Water with 0.1% formic acid[5]
- Mobile Phase (Negative Mode):
 - A: Methanol
 - B: 5 mM ammonium acetate[5]
- Flow Rate: 0.3 mL/min
- Injection Volume: 2-5 μ L
- Ionization Mode: Electrospray Ionization (ESI), positive or negative
- Scan Mode: Multiple Reaction Monitoring (MRM)

3.3.5. Method Validation

The UPLC-MS/MS method must be validated for selectivity, linearity, LLOQ, precision, accuracy, matrix effect, recovery, and stability.

Conclusion

The protocols described provide robust and reliable methods for the quantification of HSYA in rat plasma. The choice between HPLC-UV and UPLC-MS/MS will depend on the specific requirements of the study, particularly the desired level of sensitivity. Proper method validation is critical to ensure the accuracy and reliability of the pharmacokinetic data obtained.

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References

- 1. Hydroxysafflor Yellow A: A Systematical Review on Botanical Resources, Physicochemical Properties, Drug Delivery System, Pharmacokinetics, and Pharmacological Effects - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Simultaneous determination of hydroxysafflor yellow A and ferulic acid in rat plasma after oral administration of the co-extractum of Rhizoma chuanxiong and Flos Carthami by HPLC-diode array detector - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Determination of hydroxysafflor yellow A in rat plasma and tissues by high-performance liquid chromatography after oral administration of safflower extract or safflor yellow - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Oral Bioavailability-Enhancing and Anti-obesity Effects of Hydroxysafflor Yellow A in Natural Deep Eutectic Solvent - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. Simultaneous determination of multiple components in rat plasma by UPLC-MS/MS for pharmacokinetic studies after oral administration of Pogostemon cablin extract - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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